

An In-depth Technical Guide to N-Cyclohexyl-N-methylcyclohexanamine

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Compound of Interest

Compound Name: *N-Cyclohexyl-N-methylcyclohexanamine*

Cat. No.: B149193

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Abstract

This technical guide provides a comprehensive overview of **N-Cyclohexyl-N-methylcyclohexanamine** (CAS No. 7560-83-0), a tertiary amine of significant interest in various chemical and pharmaceutical applications. This document consolidates critical data regarding its molecular properties, synthesis methodologies, spectroscopic characterization, and key applications, with a focus on providing actionable insights for laboratory and development settings. The guide includes detailed experimental protocols and highlights the compound's role as both a catalyst and a synthetic intermediate.

Core Molecular and Physical Properties

N-Cyclohexyl-N-methylcyclohexanamine, also known by synonyms such as N,N-Dicyclohexylmethylamine and N-Methyldicyclohexylamine, is a tertiary amine featuring a central nitrogen atom bonded to two cyclohexyl rings and one methyl group.^{[1][2]} This structure imparts specific physical and chemical properties that are foundational to its utility.

Molecular Formula: C₁₃H₂₅N^{[1][2][3][4]}

Molecular Weight: 195.34 g/mol ^{[1][2][3]}

The compound typically presents as a colorless to pale yellow liquid with a characteristic amine-like odor.^[1] Its high boiling point and miscibility with common organic solvents make it a

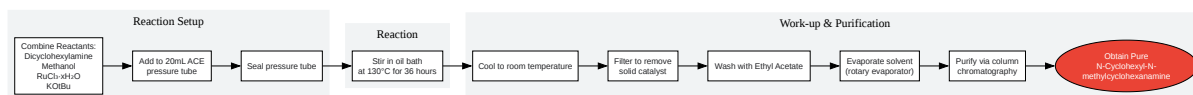
versatile reagent in a variety of reaction conditions.^[1] A summary of its key physical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **N-Cyclohexyl-N-methylcyclohexanamine**

Property	Value	Source(s)
CAS Number	7560-83-0	[1][2][3]
Molecular Formula	C ₁₃ H ₂₅ N	[1][2][3][4]
Molecular Weight	195.34 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[1]
Density	~0.91 g/cm ³	[1]
Boiling Point	~262.7 °C at 760 mmHg	[1][2]
Flash Point	110.6 °C	[1]
Solubility	Low solubility in water; miscible with ethanol, ether	[1]
Refractive Index	n ₂₀ /D 1.49	[1]

Molecular Structure

The spatial arrangement of the two bulky cyclohexyl groups and the methyl group around the central nitrogen atom is key to its function, influencing its steric hindrance and basicity.



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